

In-Depth Technical Guide: O-desmethyl Mebeverine acid D5

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Compound of Interest

Compound Name: *O-desmethyl Mebeverine acid D5*

Cat. No.: *B1139145*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **O-desmethyl Mebeverine acid D5**, a deuterated metabolite of the antispasmodic drug Mebeverine. This document collates critical data on its chemical properties, safety information, and its application in experimental settings, particularly in pharmacokinetic studies.

Chemical and Physical Properties

O-desmethyl Mebeverine acid D5 is primarily utilized as an internal standard in bioanalytical methods due to its isotopic labeling. The following table summarizes its key chemical and physical properties as compiled from various suppliers.

Property	Value	Source
Chemical Name	4-[Ethyl[2-(4-hydroxyphenyl)-1-methylethyl-d5]amino]butanoic Acid	[1]
Synonyms	O-Desmethyl Mebeverine Acid-d5, 4-((ethyl-d5)(1-(4-hydroxyphenyl)propan-2-yl)amino)butanoic acid	[2][3]
CAS Number	1329488-46-1	[1]
Molecular Formula	C ₁₅ H ₁₈ D ₅ NO ₃	[1]
Molecular Weight	270.38 g/mol	[1][4]
Appearance	Not Available (likely a solid)	[1]
Storage	2-8°C Refrigerator	[1]
Shipping Conditions	Ambient	[1]
Applications	Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS	[5]

Safety Data Sheet Overview

A complete Safety Data Sheet (SDS) for **O-desmethyl Mebeverine acid D5** is not publicly available. However, an SDS for the related compound, O-desmethyl Mebeverine alcohol hydrochloride, provides an indication of the potential hazards.[6] Researchers should handle **O-desmethyl Mebeverine acid D5** with appropriate caution, assuming a similar hazard profile until a specific SDS is obtained from the supplier. The information below is adapted from the SDS for O-desmethyl Mebeverine alcohol hydrochloride.[6]

Hazard and Precaution	Description
GHS Classification	Not classified as a hazardous substance or mixture.[6]
First Aid Measures	Eye Contact: Immediately flush with large amounts of water. Skin Contact: Rinse skin thoroughly with water. Inhalation: Move to fresh air. Ingestion: Do NOT induce vomiting; wash out mouth with water. In all cases of exposure, it is advised to call a physician.[6]
Handling	Avoid inhalation and contact with eyes and skin. Use in areas with appropriate exhaust ventilation.[6]
Personal Protective Equipment	Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.[6]
Stability and Reactivity	Stable under recommended storage conditions. Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[6]

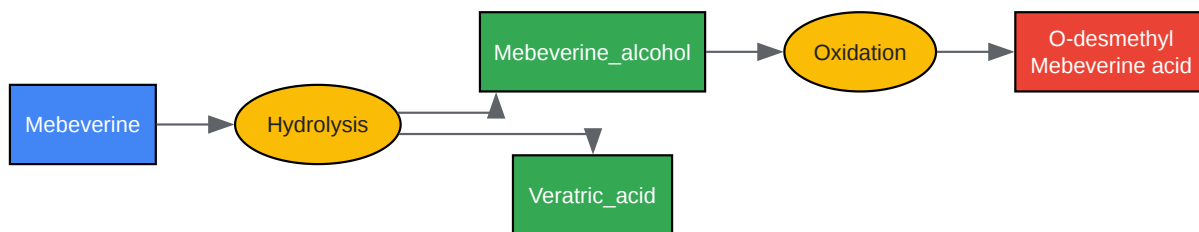
Disclaimer: This safety information is based on a related compound and should be used as a guideline. It is imperative to obtain the specific SDS from the supplier before handling **O-desmethyl Mebeverine acid D5**.

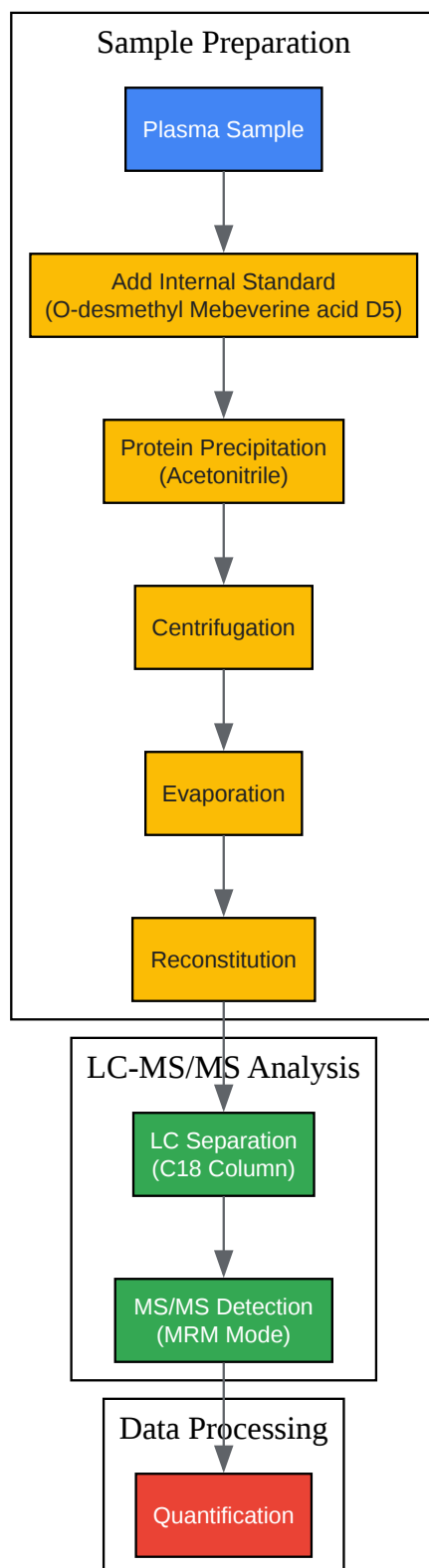
Role in Mebeverine Metabolism and Mechanism of Action

O-desmethyl Mebeverine acid is a significant metabolite of Mebeverine, an antispasmodic drug used to treat irritable bowel syndrome (IBS). Mebeverine acts directly on the smooth muscle of the gastrointestinal tract, relieving cramps and spasms. Its mechanism of action is thought to involve the blockade of calcium channels in smooth muscle cells, leading to muscle relaxation.

Mebeverine undergoes extensive and rapid metabolism in the body, primarily through hydrolysis by esterases. This initial step breaks down Mebeverine into Mebeverine alcohol and

veratric acid. The Mebeverine alcohol is then further metabolized to form other compounds, including O-desmethyl Mebeverine acid (also known as desmethylmebeverine acid or DMAC). Due to this rapid metabolism, the parent Mebeverine drug is often undetectable in plasma.





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